

Synonyms and alternative names for Tris(tridecyl)amine

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Compound of Interest

Compound Name: *Tris(tridecyl)amine*

Cat. No.: *B13764265*

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An In-depth Technical Guide to Tris(tridecyl)amine

For Researchers, Scientists, and Drug Development Professionals

Introduction

Tris(tridecyl)amine is a tertiary amine with the chemical formula $C_{39}H_{81}N$. It is characterized by a central nitrogen atom bonded to three tridecyl ($C_{13}H_{27}$) chains. This structure imparts a high molecular weight and significant lipophilicity to the molecule, making it a versatile compound in various industrial and research applications. Its properties are of particular interest in fields requiring surfactants, corrosion inhibitors, catalysts, and intermediates in organic synthesis. This guide provides a comprehensive overview of **Tris(tridecyl)amine**, including its nomenclature, physicochemical properties, synthesis, applications, and relevant experimental considerations.

Nomenclature and Synonyms

Tris(tridecyl)amine is known by several alternative names and identifiers, which are crucial for literature and database searches.

Identifier Type	Value	Citation
IUPAC Name	N,N-di(tridecyl)tridecan-1-amine	
CAS Number	5910-77-0	
Molecular Formula	C ₃₉ H ₈₁ N	
Molecular Weight	564.1 g/mol	
Synonyms	Tri-n-tridecylamine, Tritridecylamine, N,N-Ditridecyltridecan-1-amine	
EC Number	227-625-3	

Physicochemical Properties

The physical and chemical properties of **Tris(tridecyl)amine** are summarized in the table below. These properties are essential for its handling, formulation, and application.

Property	Value	Citation
Density	0.83 g/cm ³	
Boiling Point	608.4 °C at 760 mmHg	
Flash Point	271.1 °C	
Refractive Index	1.46	
LogP (Octanol-Water Partition Coefficient)	14.22	
Topological Polar Surface Area	3.24 Å ²	

Synthesis of Tris(tridecyl)amine

The industrial synthesis of long-chain tertiary amines like **Tris(tridecyl)amine** typically involves the reaction of a long-chain alcohol with ammonia in the presence of a catalyst at high

temperature and pressure. While a specific protocol for **Tris(tridecyl)amine** is not readily available in public literature, a general synthetic methodology can be described based on the synthesis of similar tertiary amines.

Experimental Protocol: General Synthesis of Tertiary Amines from Alcohols and Ammonia

This protocol describes a generalized process for the synthesis of tertiary amines from the corresponding long-chain alcohols and ammonia.

Materials:

- Tridecanol
- Ammonia (liquefied)
- Hydrogen
- Copper-Nickel (Cu-Ni) type catalyst
- Nitrogen (for inerting)
- High-pressure autoclave reactor

Procedure:

- **Reactor Preparation:** The autoclave is charged with tridecanol and the Cu-Ni catalyst. The amount of catalyst typically ranges from 5-20% of the weight of the alcohol.
- **Inerting:** The reactor is sealed and purged with nitrogen to remove any residual air and moisture.
- **Reactant Charging:** Liquefied ammonia and hydrogen are introduced into the reactor. The molar ratio of alcohol to ammonia is a critical parameter and can range from 1:1 to 1:10. Hydrogen is added to create an initial pressure of 0.1-1 MPa.
- **Reaction:** The reactor is heated to a temperature between 120-250 °C. The reaction is carried out under a total pressure of 3-10 MPa for a period of 5-15 hours with continuous

stirring.

- **Cooling and Depressurization:** After the reaction is complete, the reactor is cooled to room temperature, and the pressure is carefully released.
- **Product Isolation:** The crude product is discharged from the reactor and filtered to remove the catalyst.
- **Purification:** The filtrate is subjected to distillation to separate the desired tertiary amine from unreacted starting materials and by-products (primary and secondary amines).

Logical Relationship of Synthesis Steps



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Caption: Generalized workflow for the synthesis of **Tris(tridecyl)amine**.

Applications in Research and Development

Tris(tridecyl)amine's unique properties make it a valuable compound in several areas of research and development, particularly for professionals in drug development and materials science.

Surfactant and Emulsifying Agent

With its long, nonpolar alkyl chains and a polar amine head group, **Tris(tridecyl)amine** exhibits surfactant properties. It can be used to stabilize emulsions and dispersions, which is particularly relevant in the formulation of poorly soluble drugs.

Nanoparticle Synthesis

In the field of nanotechnology, tertiary amines are often used as capping agents or stabilizers in the synthesis of nanoparticles. They adsorb to the surface of the growing nanoparticles, preventing aggregation and controlling their size and shape.

Experimental Protocol: Generalized Synthesis of Metal Nanoparticles using a Tertiary Amine

This protocol outlines a general procedure for the synthesis of metal nanoparticles where a long-chain tertiary amine like **Tris(tridecyl)amine** can be used as a capping agent.

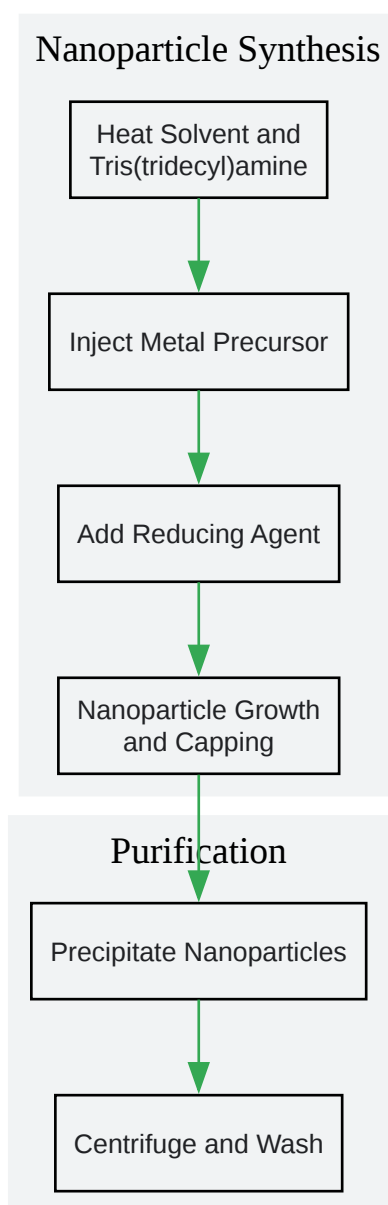
Materials:

- Metal precursor (e.g., a metal salt)
- Solvent (e.g., a high-boiling point organic solvent)
- Reducing agent
- **Tris(tridecyl)amine** (capping agent)
- Inert gas (e.g., Argon or Nitrogen)

Procedure:

- **Reaction Setup:** A reaction flask is charged with the solvent and **Tris(tridecyl)amine**. The mixture is heated under an inert atmosphere.
- **Precursor Injection:** The metal precursor, dissolved in a suitable solvent, is injected into the hot reaction mixture.
- **Reduction:** The reducing agent is added to the mixture to initiate the formation of metal nanoparticles.
- **Growth and Capping:** The reaction is maintained at a specific temperature to allow for the growth of the nanoparticles. The **Tris(tridecyl)amine** molecules cap the nanoparticles as they form.
- **Isolation and Purification:** After the reaction, the mixture is cooled, and the nanoparticles are precipitated by adding a non-solvent. The nanoparticles are then collected by centrifugation and washed several times to remove excess reactants.

Workflow for Nanoparticle Synthesis



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Caption: General workflow for the synthesis of nanoparticles using **Tris(tridecyl)amine** as a capping agent.

Corrosion Inhibitor

The long alkyl chains of **Tris(tridecyl)amine** can form a protective, hydrophobic layer on metal surfaces, thereby inhibiting corrosion. This is particularly useful in formulations that come into

contact with metallic components. The lone pair of electrons on the nitrogen atom can also coordinate with metal ions on the surface, further enhancing the protective effect.

Intermediate in Organic Synthesis

Tris(tridecyl)amine can serve as a starting material or a reagent in various organic reactions. Its basic nature makes it a suitable non-nucleophilic base in certain transformations.

Spectroscopic and Analytical Data

While specific, high-resolution spectra for **Tris(tridecyl)amine** are not widely published, its spectroscopic characteristics can be inferred from the general properties of long-chain tertiary amines.

Analytical Technique	Expected Observations
^1H NMR	Multiple overlapping signals in the aliphatic region (approx. 0.8-3.0 ppm). A triplet around 0.8-0.9 ppm corresponding to the terminal methyl groups. Broad multiplets for the methylene groups along the alkyl chains.
^{13}C NMR	Multiple signals in the aliphatic region (approx. 14-60 ppm). A signal around 14 ppm for the terminal methyl carbons. Several signals for the different methylene carbons in the tridecyl chains.
FTIR	Absence of N-H stretching bands (3300-3500 cm^{-1}), confirming its tertiary amine nature. C-H stretching vibrations around 2850-2960 cm^{-1} . C-N stretching vibrations in the 1000-1250 cm^{-1} region.
Mass Spectrometry (Predicted)	Predicted $[\text{M}+\text{H}]^+$ ion at m/z 564.64418. Predicted $[\text{M}+\text{Na}]^+$ ion at m/z 586.62612.

Safety and Handling

Tris(tridecyl)amine is classified as a corrosive substance. It can cause severe skin burns and eye damage. It is also considered harmful to aquatic life with long-lasting effects.

Recommended Handling Precautions:

- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.
- Work in a well-ventilated area or under a chemical fume hood.
- Avoid inhalation of vapors or mists.
- Prevent contact with skin and eyes.
- Store in a tightly closed container in a cool, dry, and well-ventilated place.

In case of exposure, immediate medical attention is required. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

Tris(tridecyl)amine is a valuable chemical compound with a range of applications stemming from its unique molecular structure. Its utility as a surfactant, nanoparticle stabilizer, corrosion inhibitor, and synthetic intermediate makes it a subject of interest for researchers in various scientific disciplines, including drug development and materials science. A thorough understanding of its properties, synthesis, and safe handling is crucial for its effective and responsible use in research and industrial settings.

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